

Safeguarding Your Research: A Comprehensive Guide to Handling 2,4-Difluoroaniline

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Compound of Interest		
Compound Name:	2,4-Difluoroaniline	
Cat. No.:	B146603	Get Quote

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **2,4-Difluoroaniline**, a crucial reagent in various synthetic applications. Adherence to these protocols is critical for minimizing risk and ensuring the well-being of all laboratory personnel.

Immediate Safety and Hazard Information

2,4-Difluoroaniline is a hazardous chemical that requires careful handling. It is classified as toxic if it comes into contact with the skin, is inhaled, or is swallowed.[1] It can also cause skin and serious eye irritation, and may lead to respiratory irritation.[1]

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products.



Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	Danger
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	Danger
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation	Warning

Data sourced from multiple safety data sheets.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2,4-Difluoroaniline** is essential for safe handling and storage.



Property	Value
Molecular Formula	C ₆ H ₅ F ₂ N
Molecular Weight	129.11 g/mol [2][3][4][5]
Appearance	Pale yellow to dark reddish-purple liquid[3][6]
Boiling Point	168.4-170 °C at 753-760 mmHg[3][4]
Melting Point	-7.5 °C[3][4]
Flash Point	62 - 70 °C[5]
Density	1.268 g/mL at 25 °C[3][4][6]
Solubility	Not miscible or difficult to mix with water.[4]

Operational Plan: A Step-by-Step Protocol for Safe Handling

This detailed protocol outlines the necessary steps for safely handling **2,4-Difluoroaniline** in a laboratory setting.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- All work with 2,4-Difluoroaniline must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

• Eye and Face Protection: Chemical splash goggles and a face shield are mandatory.





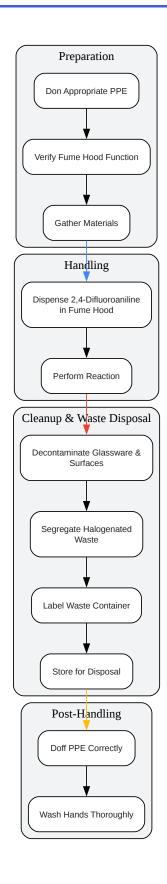


- Hand Protection: Wear chemically resistant gloves. While specific data for 2,4 Difluoroaniline is limited, nitrile or butyl rubber gloves are recommended for handling aromatic amines. Always inspect gloves for any signs of degradation or perforation before use.
- Body Protection: A lab coat, long pants, and closed-toe shoes are required. For tasks with a higher risk of splashing, a chemically resistant apron or coveralls should be worn.
- Respiratory Protection: When working with larger quantities or in situations with a potential for aerosolization, a NIOSH-approved respirator with organic vapor cartridges is necessary. [7]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **2,4-Difluoroaniline**.





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Safe handling workflow for **2,4-Difluoroaniline**.





First Aid Measures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan: Managing 2,4-Difluoroaniline Waste

Proper disposal of **2,4-Difluoroaniline** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be disposed of as hazardous waste.

Waste Segregation and Collection

- Waste Stream: All waste containing 2,4-Difluoroaniline, including unused product, reaction residues, and contaminated materials (e.g., pipette tips, gloves, absorbent pads), must be collected in a designated "Halogenated Organic Waste" container.
- Container: Use a chemically compatible and clearly labeled waste container with a secure lid. The container should be in good condition and free from leaks.

Labeling and Storage

• Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "2,4-Difluoroaniline," and the approximate concentration. The date of waste accumulation should also be clearly marked.



 Storage: Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated. The storage area should have secondary containment to capture any potential leaks.

Final Disposal

- Arranging Pickup: Once the waste container is full, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Documentation: Ensure all required waste disposal documentation is completed accurately and accompanies the waste container for pickup.

By adhering to these comprehensive safety and handling protocols, researchers can confidently work with **2,4-Difluoroaniline** while minimizing risks to themselves, their colleagues, and the environment.

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